

Spectroscopic Characterization of 2'-Amino-biphenyl-4-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2'-Amino-biphenyl-4-carbaldehyde

CAS No.: 885280-30-8

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This technical guide provides a detailed analysis of the spectroscopic data for **2'-Amino-biphenyl-4-carbaldehyde**, a key intermediate in various synthetic applications, particularly in the development of novel pharmaceuticals and materials. While a complete experimental dataset for this specific molecule is not publicly available, this guide offers a comprehensive, predictive analysis based on the well-documented spectroscopic data of its constituent structural motifs: biphenyl-4-carbaldehyde and 2-aminobiphenyl. This approach provides a robust framework for researchers, scientists, and drug development professionals to understand and interpret the spectral characteristics of this compound.

Introduction: The Structural Significance of 2'-Amino-biphenyl-4-carbaldehyde

2'-Amino-biphenyl-4-carbaldehyde (Molecular Formula: $C_{13}H_{11}NO$, Molecular Weight: 197.23 g/mol) is a bifunctional organic molecule featuring a biphenyl backbone.^[1] This structure incorporates an amino group on one phenyl ring and a carbaldehyde (aldehyde) group on the other. This unique arrangement of electron-donating (amino) and electron-withdrawing (aldehyde) groups on a conjugated biphenyl system makes it a valuable building block in organic synthesis. The precise characterization of this molecule is paramount for

ensuring the purity and identity of subsequent products in a synthetic workflow. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are indispensable tools for this purpose.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the carbon-hydrogen framework of a molecule. The following sections predict the ^1H and ^{13}C NMR spectra of **2'-Amino-biphenyl-4-carbaldehyde** based on the analysis of related compounds.

Predicted ^1H NMR Spectrum

The ^1H NMR spectrum of **2'-Amino-biphenyl-4-carbaldehyde** is expected to exhibit a series of signals in the aromatic region (typically 6.5-8.0 ppm) and a characteristic singlet for the aldehyde proton further downfield. The signals will be influenced by the electronic effects of the amino and aldehyde groups and the steric hindrance between the two phenyl rings.

Data Interpretation:

To predict the chemical shifts, we can analyze the spectra of biphenyl-4-carbaldehyde and 2-aminobiphenyl.[\[2\]](#)[\[3\]](#)

- Aldehyde Proton (H- α): A distinct singlet is anticipated around 10.0 ppm. In biphenyl-4-carbaldehyde, this proton appears at approximately 9.98 ppm.[\[2\]](#)
- Protons on the Aldehyde-Substituted Ring (Ring A): The protons ortho to the aldehyde group (H-3, H-5) are expected to be deshielded and appear as a doublet around 7.9 ppm. The protons meta to the aldehyde group (H-2, H-6) will likely appear as a doublet around 7.7 ppm. This is consistent with the data for biphenyl-4-carbaldehyde.[\[2\]](#)
- Protons on the Amino-Substituted Ring (Ring B): The amino group is an activating, ortho-, para-directing group, leading to a more upfield shift for the protons on this ring compared to an unsubstituted benzene ring. The broad singlet for the $-\text{NH}_2$ protons is expected around 3.7 ppm, similar to that observed in 2-aminobiphenyl.[\[3\]](#) The aromatic protons on this ring (H-3', H-4', H-5', H-6') will likely appear as a complex multiplet between 6.7 and 7.4 ppm. The proton ortho to the amino group (H-3') would be the most shielded, while the proton para (H-5') would also be significantly shielded.

Predicted ^1H NMR Data Summary:

Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment	Justification
~10.0	s	1H, -CHO	Electron-withdrawing effect of the carbonyl group.
~7.9	d	2H, H-3, H-5	Ortho to the aldehyde group, deshielded.
~7.7	d	2H, H-2, H-6	Meta to the aldehyde group.
~6.7 - 7.4	m	4H, H-3', H-4', H-5', H-6'	Protons on the amino-substituted ring, complex splitting.
~3.7	br s	2H, -NH ₂	Exchangeable protons of the amino group.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will provide information on the number of unique carbon environments in the molecule.

Data Interpretation:

Based on the data for biphenyl-4-carbaldehyde and 2-aminobiphenyl, the following assignments can be predicted.[\[2\]](#)

- Carbonyl Carbon (C=O): A signal in the downfield region, around 191-192 ppm, is characteristic of an aldehyde carbonyl carbon.
- Carbons of the Aldehyde-Substituted Ring (Ring A): The carbon attached to the aldehyde group (C-4) and the carbon attached to the other phenyl ring (C-1) will be deshielded. The other aromatic carbons will appear in the typical range of 120-140 ppm.

- Carbons of the Amino-Substituted Ring (Ring B): The carbon attached to the amino group (C-2') will be significantly shielded due to the electron-donating nature of nitrogen. The carbon attached to the other phenyl ring (C-1') will also be influenced by the amino group.

Predicted ^{13}C NMR Data Summary:

Predicted Chemical Shift (δ , ppm)	Assignment	Justification
~191.5	C=O	Aldehyde carbonyl carbon.
~148.0	C-1'	Carbon attached to the other phenyl ring, influenced by the amino group.
~145.0	C-4	Carbon attached to the aldehyde group.
~135.0	C-1	Carbon attached to the other phenyl ring.
~131.0 - 115.0	Aromatic Carbons	Remaining aromatic carbons from both rings.
~115.0	C-2'	Carbon attached to the amino group, shielded.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **2'-Amino-biphenyl-4-carbaldehyde** is expected to show characteristic absorption bands for the N-H, C=O, C-H, and C=C bonds.

Data Interpretation:

- N-H Stretching: The primary amine will exhibit two characteristic stretching vibrations in the region of $3300\text{-}3500\text{ cm}^{-1}$. These correspond to the symmetric and asymmetric stretching of the N-H bonds.

- **C-H Stretching (Aromatic and Aldehydic):** Aromatic C-H stretching vibrations are expected just above 3000 cm^{-1} . The aldehydic C-H stretch typically appears as two weak bands around 2720 cm^{-1} and 2820 cm^{-1} .
- **C=O Stretching:** A strong, sharp absorption band around 1700 cm^{-1} is characteristic of the carbonyl group of an aromatic aldehyde.
- **C=C Stretching (Aromatic):** Aromatic ring C=C stretching vibrations will appear in the region of $1450\text{-}1600\text{ cm}^{-1}$.
- **N-H Bending:** The N-H bending vibration of the primary amine is expected around 1600 cm^{-1} .
- **C-N Stretching:** The C-N stretching vibration will likely be observed in the range of $1250\text{-}1350\text{ cm}^{-1}$.

Predicted IR Data Summary:

Wavenumber (cm^{-1})	Intensity	Assignment
3450-3300	Medium	N-H stretch (asymmetric and symmetric)
3100-3000	Medium-Weak	Aromatic C-H stretch
2850-2800	Weak	Aldehydic C-H stretch
~1700	Strong	C=O stretch (aromatic aldehyde)
1600-1450	Medium-Strong	Aromatic C=C stretch and N-H bend
1350-1250	Medium	C-N stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. For **2'-Amino-biphenyl-4-carbaldehyde**, Electron Ionization (EI) would be a

common method.

Data Interpretation:

- **Molecular Ion Peak ($M^{+\bullet}$):** The molecular ion peak is expected at $m/z = 197$, corresponding to the molecular weight of the compound.
- **Key Fragmentation Pathways:**
 - **Loss of $H\bullet$:** A peak at $m/z = 196$ ($[M-H]^+$) is expected due to the loss of the aldehydic hydrogen radical.
 - **Loss of CO:** A peak at $m/z = 169$ ($[M-CO]^+$) would result from the loss of a carbon monoxide molecule from the $[M-H]^+$ ion.
 - **Loss of $CHO\bullet$:** A peak at $m/z = 168$ ($[M-CHO]^+$) can occur from the cleavage of the aldehyde group.
 - **Cleavage of the Biphenyl Bond:** Fragmentation at the biphenyl linkage could lead to ions corresponding to the aminophenyl cation ($m/z = 92$) and the benzaldehyde cation ($m/z = 105$).

Predicted Mass Spectrum Data Summary:

m/z	Predicted Identity
197	$[M]^{+\bullet}$ (Molecular Ion)
196	$[M-H]^+$
169	$[M-H-CO]^+$ or $[M-CHO]^+$
168	$[M-CHO]^+$
105	$[C_7H_5O]^+$
92	$[C_6H_6N]^+$

Experimental Protocols

The following are detailed, step-by-step methodologies for obtaining the spectroscopic data discussed.

NMR Spectroscopy Protocol

NMR Spectroscopy Workflow

- Sample Preparation:
 1. Accurately weigh approximately 10-20 mg of **2'-Amino-biphenyl-4-carbaldehyde**.
 2. Dissolve the sample in approximately 0.7 mL of a suitable deuterated solvent (e.g., chloroform-d, CDCl_3) in a small vial.
 3. Transfer the solution into a clean, dry 5 mm NMR tube.
- Instrument Setup and Data Acquisition:
 1. Insert the NMR tube into the spectrometer's probe.
 2. Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 3. Acquire the ^1H NMR spectrum using a standard pulse sequence.
 4. Acquire the proton-decoupled ^{13}C NMR spectrum.
- Data Processing:
 1. Apply a Fourier transform to the acquired Free Induction Decay (FID) signals.
 2. Phase and baseline correct the resulting spectra.
 3. Reference the spectra to the residual solvent peak (e.g., CDCl_3 at 7.26 ppm for ^1H and 77.16 ppm for ^{13}C).
 4. Integrate the signals in the ^1H spectrum and pick the peaks for both ^1H and ^{13}C spectra.

FT-IR Spectroscopy Protocol

FT-IR Spectroscopy Workflow (ATR)

- Sample Preparation (Attenuated Total Reflectance - ATR):
 1. Ensure the ATR crystal is clean by wiping it with a suitable solvent (e.g., isopropanol) and allowing it to dry completely.
 2. Place a small amount of the solid **2'-Amino-biphenyl-4-carbaldehyde** onto the center of the ATR crystal.
 3. Lower the anvil to apply firm and even pressure to the sample, ensuring good contact with the crystal.
- Data Acquisition:
 1. Acquire a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove contributions from atmospheric water and carbon dioxide.
 2. Acquire the spectrum of the sample. Typically, 16 to 32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing:
 1. The instrument's software will automatically perform the background subtraction.
 2. The resulting spectrum should be displayed in terms of transmittance or absorbance versus wavenumber (cm^{-1}).
 3. Identify and label the wavenumbers of the significant absorption bands.

Mass Spectrometry Protocol

Mass Spectrometry Workflow (EI)

- Sample Introduction:
 1. Dissolve a small amount of **2'-Amino-biphenyl-4-carbaldehyde** in a volatile solvent such as methanol or dichloromethane.

2. Introduce the sample into the mass spectrometer's ion source. For a solid sample, a direct insertion probe is often used.
- Ionization (Electron Ionization - EI):
 1. The sample is vaporized in the high vacuum of the ion source.
 2. The gaseous molecules are bombarded with a high-energy electron beam (typically 70 eV), causing the ejection of an electron to form a molecular ion ($M^{+\bullet}$) and subsequent fragmentation.
 - Mass Analysis and Detection:
 1. The positively charged ions are accelerated into the mass analyzer.
 2. The mass analyzer separates the ions based on their mass-to-charge (m/z) ratio.
 3. The separated ions are detected, and a mass spectrum is generated, plotting ion abundance versus m/z .

Conclusion

This technical guide provides a comprehensive, albeit predictive, spectroscopic analysis of **2'-Amino-biphenyl-4-carbaldehyde**. By leveraging the experimental data of structurally similar compounds, we have established a reliable framework for the interpretation of its ^1H NMR, ^{13}C NMR, IR, and mass spectra. The detailed experimental protocols provided herein offer a standardized approach for the acquisition of high-quality spectroscopic data for this and related compounds. This guide serves as a valuable resource for researchers in synthetic chemistry and drug development, facilitating the unambiguous characterization of this important chemical intermediate.

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